

Electrochemical Applications of Ferrocyanide Complexes: Application Notes and Protocols

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Compound of Interest

Compound Name: *Ferrocyanic acid*

Cat. No.: *B1247551*

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Introduction

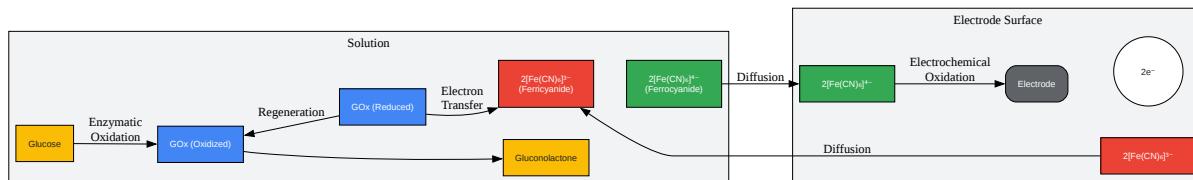
Ferrocyanide complexes, most notably potassium ferrocyanide ($K_4[Fe(CN)_6]$) and its oxidized counterpart, ferricyanide ($K_3[Fe(CN)_6]$), are cornerstone compounds in the field of electrochemistry. Their well-behaved, reversible one-electron redox couple ($[Fe(CN)_6]^{4-} \rightleftharpoons [Fe(CN)_6]^{3-} + e^-$) makes them highly versatile for a range of applications. This document provides detailed application notes and experimental protocols for the use of ferrocyanide complexes in biosensing, electrocatalysis, and energy storage.

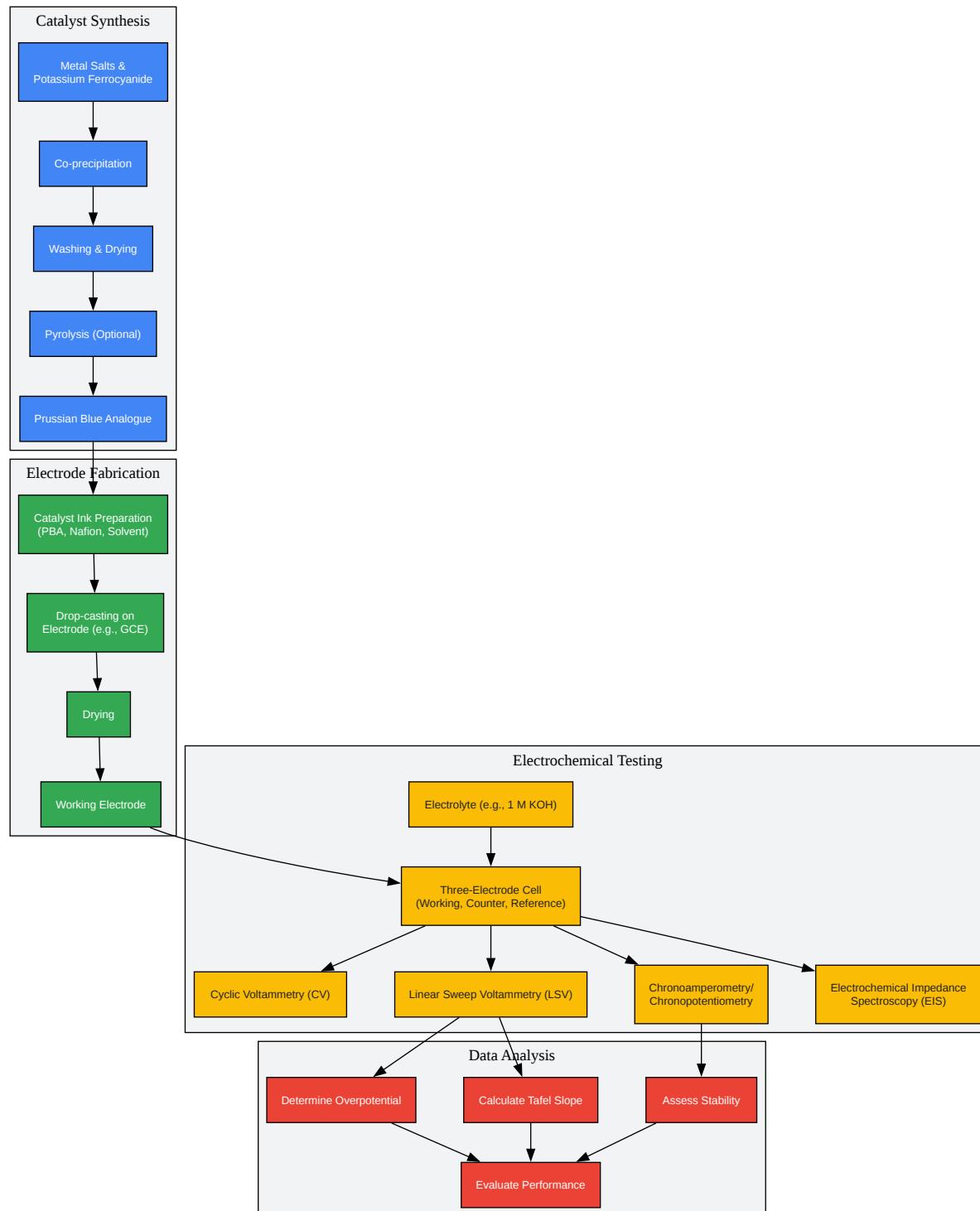
Biosensors: Mediated Electron Transfer for Analyte Detection

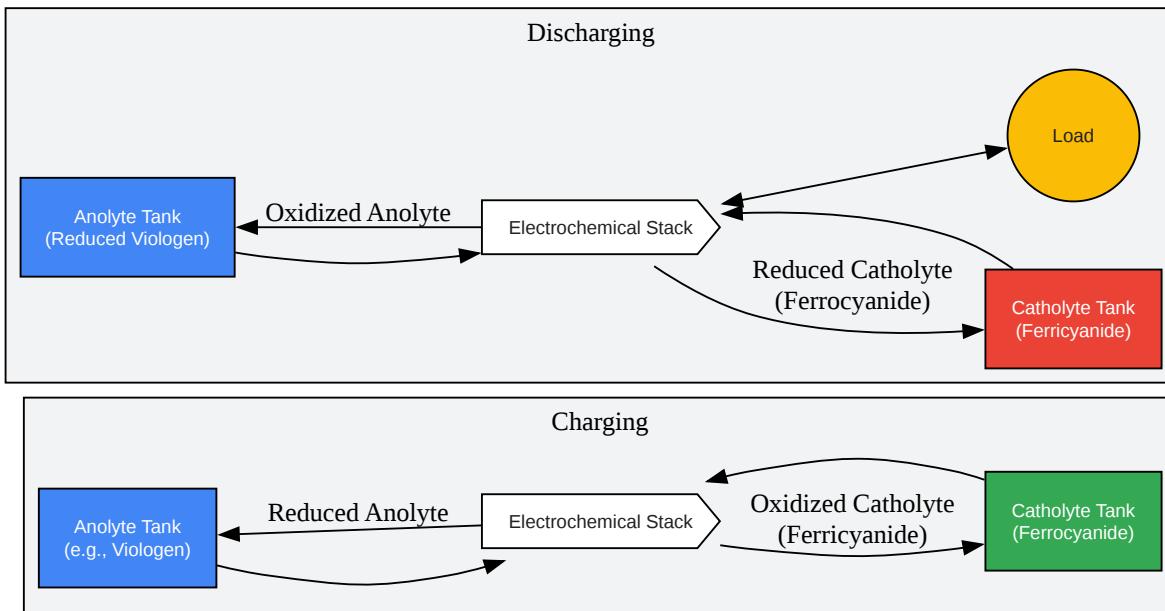
Ferrocyanide and ferricyanide are widely employed as soluble redox mediators in electrochemical biosensors. In these systems, an enzyme catalyzes a reaction with a specific analyte, and the ferro/ferricyanide couple shuttles electrons between the enzyme's active site and the electrode surface, generating a measurable current that is proportional to the analyte concentration. A common example is the glucose biosensor, which utilizes the glucose oxidase (GOx) enzyme.

Signaling Pathway in a Ferrocyanide-Mediated Glucose Biosensor

The enzymatic reaction of glucose oxidase is independent of dissolved oxygen when a mediator is used. The quinoprotein glucose dehydrogenase (GDH) recognition element uses PQQ as a cofactor. The mediator, ferricyanide, is reduced by the enzyme upon oxidation of the analyte (glucose). The resulting ferrocyanide is then re-oxidized at the electrode surface, generating a current.





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